

# Step-by-step guide for DTUN preparation for experiments

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## Compound of Interest

Compound Name: DTUN  
Cat. No.: B10822072

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## Section 1: Understanding the TNF Signaling Pathway

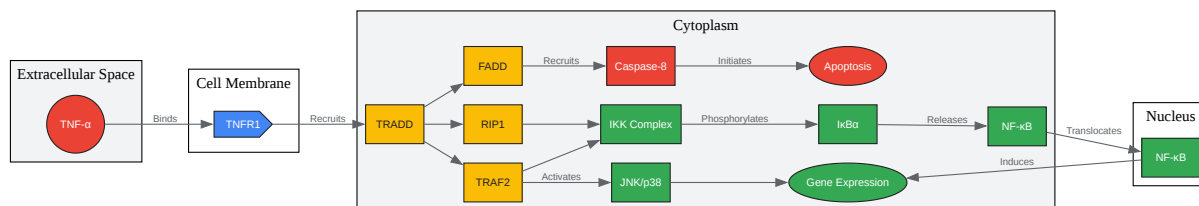
The TNF signaling cascade is initiated when TNF- $\alpha$ , a pro-inflammatory cytokine, binds to its receptors, primarily TNFR1 and TNFR2. This binding triggers a conformational change in the receptor, leading to the recruitment of various adaptor proteins and the activation of downstream signaling cascades.

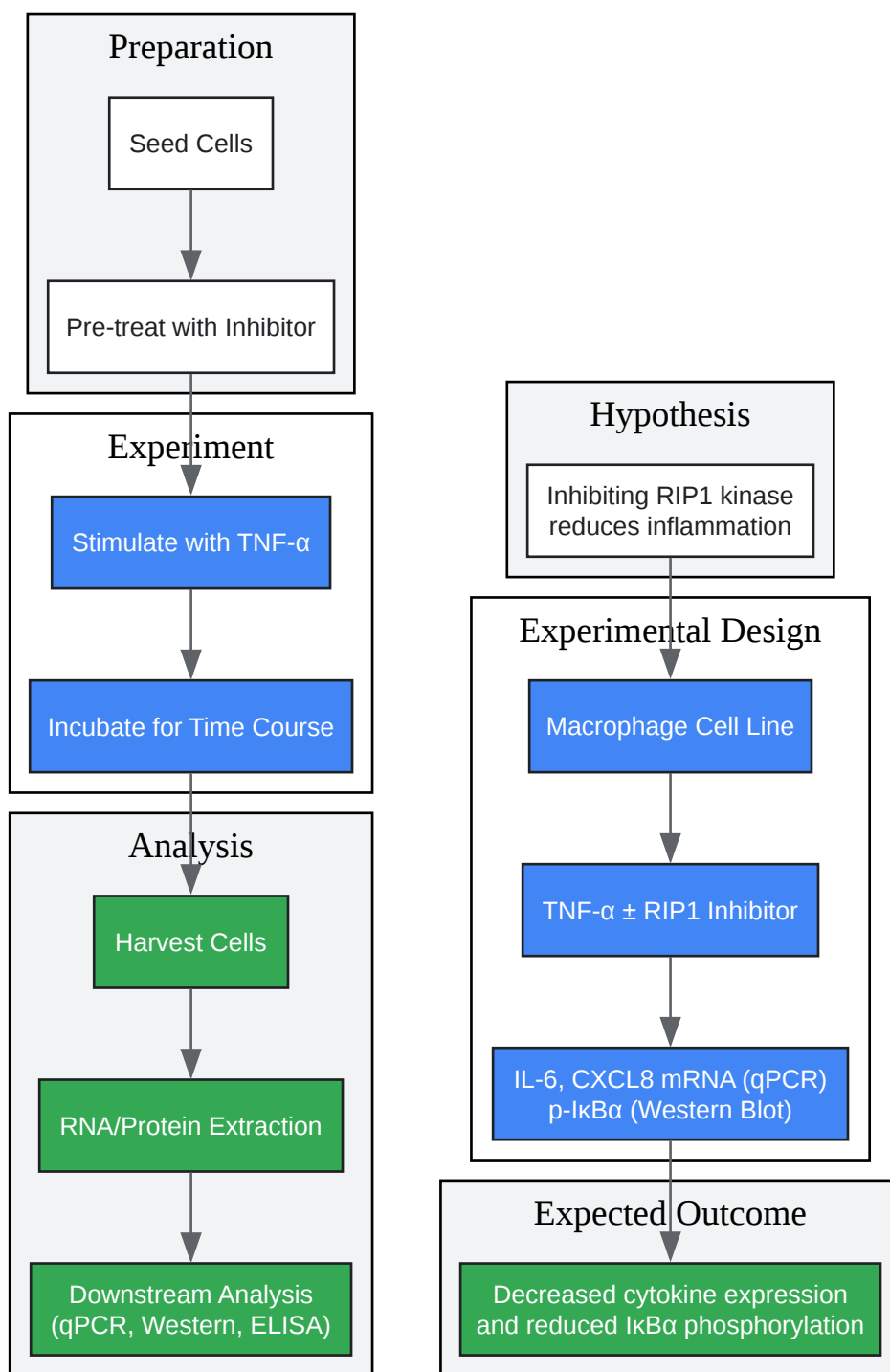
Key signaling events include:

- **Activation of NF- $\kappa$ B:** The recruitment of TNF receptor-associated death domain (TRADD) and receptor-interacting protein (RIP) to TNFR1 leads to the activation of the IKK complex, which in turn phosphorylates I $\kappa$ B $\alpha$ , leading to its degradation and the nuclear translocation of NF- $\kappa$ B.
- **Activation of MAPK pathways:** The TNF signaling pathway also activates various Mitogen-Activated Protein Kinase (MAPK) pathways, including JNK, p38, and ERK, which are involved in cell proliferation, differentiation, and apoptosis.

- Induction of Apoptosis: In certain cellular contexts, the TNF signaling pathway can induce apoptosis through the recruitment of Fas-associated death domain (FADD) and the activation of caspase-8.

Below is a diagram illustrating the core TNF signaling pathway.





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## References

- [1. sinobiological.com \[sinobiological.com\]](https://www.sinobiological.com)
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